

5-Ethyl-2-nonanol spectroscopic data NMR

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Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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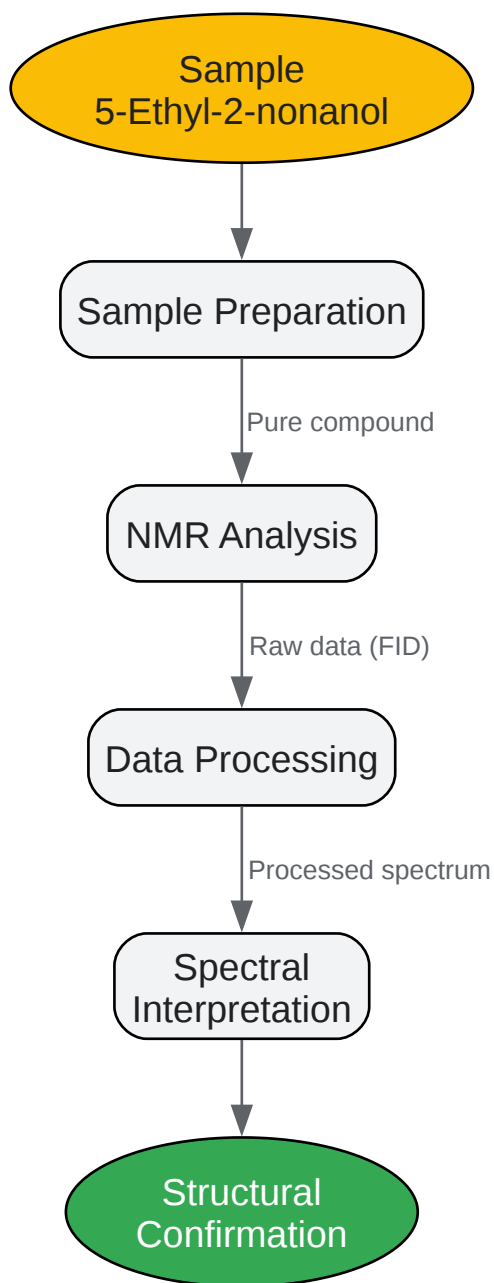
Chemical Identification and Properties

This table summarizes the basic identification and estimated physical properties for **5-Ethyl-2-nonanol** (CAS 103-08-2) from the search results [1] [2] [3]:

Property	Value
CAS Registry Number	103-08-2 [2] [3]
Molecular Formula	C ₁₁ H ₂₄ O [1] [2] [3]
IUPAC Name	5-ethylnonan-2-ol [2]
Molecular Weight	172.31 g/mol [2] [3]
XLogP3	4.20 (est) [2]
Boiling Point	223.04 °C @ 760.00 mm Hg (est) [2]
Water Solubility	57.47 mg/L @ 25 °C (est) [2]

Experimental Characterization Workflow

Based on the information available, obtaining the full spectroscopic characterization for a compound like **5-Ethyl-2-nonanol** involves a standard workflow. The diagram below outlines this process, from sample preparation to data interpretation.



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References

1. 5-Ethyl-2-nonanol | C₁₁H₂₄O | CID 7634 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
2. 5-ethyl-2-nonanol, 103-08-2 [thegoodscentcompany.com]
3. 2-Nonanol, 5-ethyl- - the NIST WebBook [webbook.nist.gov]

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